

Independent Verification of Butyl N-(3-nitrophenyl)carbamate: Biological Characterization & Application Guide

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Compound of Interest

Compound Name: *butyl N-(3-nitrophenyl)carbamate*

Cat. No.: *B11094326*

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Executive Summary

Butyl N-(3-nitrophenyl)carbamate (CAS: 92491-58-2) is a carbamate derivative primarily utilized as a synthetic intermediate in the development of kinase inhibitors (e.g., Bruton's Tyrosine Kinase [Btk] inhibitors).[1] While often viewed as a chemical building block, its structural classification as an N-aryl carbamate necessitates rigorous verification of its intrinsic biological activity. Specifically, this compound possesses a pharmacophore capable of pseudo-substrate inhibition of serine hydrolases (e.g., AChE, BuChE, FAAH) and potential cytotoxicity via nitro-reduction pathways.

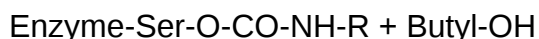
This guide outlines the protocols for independently verifying its biological footprint, distinguishing intrinsic activity from impurity-driven artifacts, and comparing its performance against standard carbamate inhibitors.

Mechanistic Basis & Biological Context[2][3]

1.1 The Carbamylation Mechanism

Unlike simple substrates, N-aryl carbamates act as suicide substrates or slow-tight binding inhibitors for serine hydrolases. The mechanism involves the nucleophilic attack of the enzyme's active site serine on the carbamate carbonyl, releasing the leaving group (butyl alcohol) and forming a stable carbamoylated enzyme intermediate.

- Reaction: $\text{Enzyme-Ser-OH} + \text{R-NH-CO-O-Butyl}$



- Consequence: The carbamoylated enzyme hydrolyzes very slowly, effectively inhibiting the enzyme's catalytic function for minutes to hours.

1.2 Structural Analogs & Predicted Activity

- Herbicidal Potential: Structurally analogous to Chlorpropham (Isopropyl N-(3-chlorophenyl)carbamate), suggesting potential interference with microtubule polymerization (antimitotic activity).
- Enzymatic Inhibition: The 3-nitro electron-withdrawing group enhances the electrophilicity of the carbonyl carbon, potentially increasing potency against cholinesterases compared to non-substituted phenyl carbamates.

Comparative Analysis: Performance vs. Alternatives

The following table contrasts **Butyl N-(3-nitrophenyl)carbamate** with established standards in relevant biological assays.

Feature	Butyl N-(3-nitrophenyl)carbamate	Physostigmine (Standard Inhibitor)	Chlorpropham (Herbicide Standard)	3-Nitroaniline (Impurity Control)
Primary Class	Synthetic Intermediate / Probe	Reversible AChE Inhibitor	Antimitotic Herbicide	Toxic Metabolite
Target Specificity	Broad Serine Hydrolase (Predicted)	High Specificity (AChE/BuChE)	Microtubules	Non-specific Cytotoxicity
IC50 (AChE)	Moderate (μM range)	Very Potent (nM range)	Weak ($>100 \mu\text{M}$)	Inactive
Mechanism	Carbamylation (Slow Reversible)	Carbamylation (Reversible)	Mitotic Spindle Disruption	Oxidative Stress / Methemoglobinemia
Stability	Hydrolytically Stable (Neutral pH)	Unstable (Light/pH sensitive)	Stable	Stable

“

Critical Insight: Unlike Physostigmine, **Butyl N-(3-nitrophenyl)carbamate** is not optimized for neuroactivity. Its utility lies in fragment-based drug discovery (FBDD) or as a reference substrate for studying carbamate hydrolysis rates.

Experimental Verification Protocols

Protocol A: Kinetic Verification of Serine Hydrolase Inhibition (Ellman's Assay)

Objective: Determine the

and carbamylation rate constant () against Acetylcholinesterase (AChE).

Reagents:

- Enzyme: Recombinant Human AChE (0.1 U/mL).
- Substrate: Acetylthiocholine iodide (ATCh, 0.5 mM).
- Chromogen: 5,5'-Dithiobis(2-nitrobenzoic acid) (DTNB, 0.3 mM).
- Buffer: 0.1 M Phosphate Buffer, pH 8.0.

Workflow:

- Preparation: Dissolve **Butyl N-(3-nitrophenyl)carbamate** in DMSO (Stock 10 mM). Prepare serial dilutions (0.1 μ M – 100 μ M).
- Incubation: Mix 20 μ L enzyme + 20 μ L inhibitor (various concentrations) in 140 μ L buffer. Incubate for 30 minutes at 25°C (crucial for carbamylation).
- Reaction: Add 10 μ L DTNB and 10 μ L ATCh to initiate reaction.
- Measurement: Monitor absorbance at 412 nm for 10 minutes (kinetic mode).
- Analysis: Calculate % Inhibition relative to DMSO control. Plot log[Inhibitor] vs. Response to determine

Protocol B: Cytotoxicity Screening (MTT Assay)

Objective: Distinguish specific inhibition from general cellular toxicity (often caused by the 3-nitroaniline leaving group).

Workflow:

- Cell Line: HepG2 (Liver) or SH-SY5Y (Neuroblastoma).

- Seeding: 5,000 cells/well in 96-well plates; adhere for 24h.
- Treatment: Treat with compound (1 – 100 μ M) for 48 hours. Include 3-Nitroaniline as a positive toxicity control.
- Development: Add MTT reagent (0.5 mg/mL), incubate 4h. Solubilize formazan with DMSO.
- Readout: Absorbance at 570 nm.
- Interpretation: If

, the biological effect is likely non-specific toxicity rather than targeted inhibition.

Protocol C: Chemical Purity Verification (LC-MS)

Objective: Confirm that biological activity is intrinsic and not due to hydrolysis products.

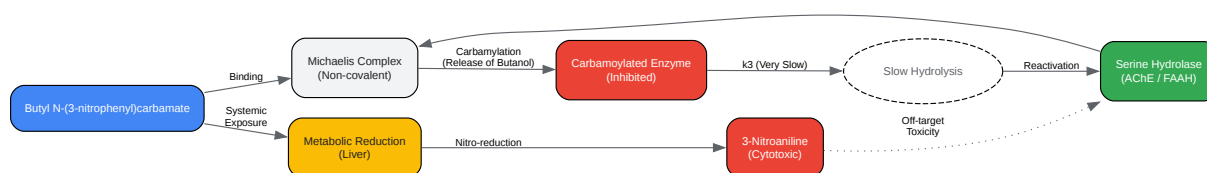
Method:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 3.5 μ m).
- Mobile Phase: Gradient 5% to 95% Acetonitrile in Water (+0.1% Formic Acid).
- Detection: UV (254 nm) and MS (ESI+).
- Criteria: Purity must be >98%. Identify peak for parent ion

Da. Reject batch if free 3-nitroaniline peak is >0.5%.

Mechanistic Visualization

The following diagram illustrates the dual pathway: the intended enzymatic inhibition (Carbamylation) versus the metabolic degradation leading to toxicity.



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Caption: Pathway A (Green/Red) depicts the targeted inhibition of serine hydrolases via carbamylation. Pathway B (Yellow) highlights the potential metabolic activation to cytotoxic byproducts.

References

- Sigma-Aldrich. **Butyl N-(3-nitrophenyl)carbamate** Product Specification (AldrichCPR). [Link](#)
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Sources

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